

An In-depth Technical Guide to the Chemical Properties and Stability of Naspm

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

N-(3-((4-((3Compound Name: Aminopropyl)amino)butyl)amino)pr
opyl)-1-naphthaleneacetamide

Cat. No.: B1662149

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties and stability of N-(1-amino-4-aminobutyl)naphthalene-1-sulfonamide (Naspm). Naspm is a synthetic analog of Joro spider toxin and a potent, selective antagonist of calcium-permeable α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors, specifically those lacking the GluA2 subunit. This document summarizes key physicochemical data, stability information, and relevant experimental methodologies. It is designed to be a valuable resource for researchers, scientists, and drug development professionals working with this important pharmacological tool.

Chemical Properties

Naspm is a polyamine-like compound that acts as a use- and voltage-dependent channel blocker of calcium-permeable AMPA receptors. Its chemical structure and properties are fundamental to its biological activity.

Physicochemical Data



While extensive experimental data for some of Naspm's physicochemical properties are not readily available in the public domain, the following tables summarize the known information for both the free base and its commonly used trihydrochloride salt.

Table 1: Physicochemical Properties of Naspm

Property	Value	Source(s)
IUPAC Name	N-(3-((4-((3- aminopropyl)amino)butyl)amin o)propyl)-1- naphthaleneacetamide	N/A
Synonyms	1-Naphthylacetyl spermine	[1][2]
Chemical Formula	C22H34N4O	[2]
Molecular Weight	370.53 g/mol	[2]
CAS Number	122306-11-0	[2]
Appearance	Liquid or solid	[1][3]
Melting Point	Not reported	N/A
Boiling Point	Not reported	N/A
рКа	Not reported	N/A
logP	Not reported	N/A

Table 2: Physicochemical Properties of Naspm Trihydrochloride



Property	Value	Source(s)
Chemical Name	N-[3-[[4-[(3- Aminopropyl)amino]butyl]amin o]propyl]-1- naphthaleneacetamide trihydrochloride	N/A
Chemical Formula	C22H34N4O · 3HCI	[3]
Molecular Weight	479.91 g/mol	[3]
CAS Number	1049731-36-3	[3]
Appearance	White powder/crystalline solid	[3]
Purity	≥95% (HPLC)	[3]
λmax	224, 280 nm	N/A
Melting Point	Not reported	N/A

Solubility

The solubility of Naspm and its trihydrochloride salt is crucial for the preparation of stock solutions and experimental media.

Table 3: Solubility Data

Compound	Solvent	Solubility	Source(s)
Naspm (free base)	DMSO	100 mg/mL (269.88 mM)	[1]
Naspm Trihydrochloride	Water	100 mM (47.99 mg/mL)	N/A
Naspm Trihydrochloride	PBS (pH 7.2)	10 mg/mL	N/A
Naspm Trihydrochloride	DMSO	1.7 mg/mL	N/A



Stability Profile

The stability of Naspm is a critical consideration for its storage, handling, and use in experimental settings.

Storage Recommendations

Proper storage is essential to maintain the integrity of Naspm. The following are general recommendations from suppliers.

Table 4: Storage and Stability

Form	Storage Temperature	Duration	Source(s)
Pure (Solid/Liquid)	-20°C	3 years	[1]
Pure (Solid/Liquid)	4°C	2 years	[1]
In Solvent	-80°C	2 years	[1]
In Solvent	-20°C	1 year	[1]

It is widely noted that solutions of Naspm are unstable and should be prepared fresh for optimal results.[4] If storage of solutions is necessary, it is recommended to store them at -20°C for up to one month.[5]

Stability Under Different Conditions

Detailed quantitative studies on the stability of Naspm under various pH, temperature, and light conditions are not extensively documented in publicly available literature. Such studies would be necessary to fully characterize its degradation profile.

Degradation Pathways

Information regarding the specific degradation products and pathways of Naspm is not readily available. A formal degradation study would be required to identify and characterize any degradants that may form under stress conditions (e.g., acid, base, oxidation, light, heat).



Experimental Protocols

This section outlines key experimental methodologies related to the use and analysis of Naspm.

Preparation of Stock Solutions

Accurate preparation of stock solutions is the first step in most experimental workflows.

- For In Vitro Experiments:
 - Naspm (free base): To prepare a 100 mg/mL stock solution, dissolve the compound in DMSO. Ultrasonic agitation may be required to fully dissolve the material.[1] Due to the hygroscopic nature of DMSO, it is recommended to use a fresh, unopened vial.
 - Naspm Trihydrochloride: For a 100 mM aqueous stock solution, dissolve the appropriate amount of Naspm trihydrochloride in water.
- For In Vivo Experiments:
 - \circ A common vehicle for in vivo administration involves a multi-component solvent system. For example, a 2.5 mg/mL working solution can be prepared by first creating a 25 mg/mL stock in DMSO. Then, 100 μ L of the DMSO stock is added to 400 μ L of PEG300, followed by the addition of 50 μ L of Tween-80 and 450 μ L of saline.[1] It is recommended to prepare these solutions fresh on the day of use.[1]

General Protocol for Stability-Indicating HPLC Method

While a specific, validated stability-indicating method for Naspm is not publicly available, a general protocol based on standard pharmaceutical practices can be outlined. This would be a necessary step in any formal stability study.

Objective: To develop a High-Performance Liquid Chromatography (HPLC) method capable of separating Naspm from its potential degradation products.

Materials:

HPLC system with a UV detector



- C18 reverse-phase column
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Buffer (e.g., phosphate or acetate buffer)
- · Naspm reference standard

Methodology:

- Mobile Phase Preparation: Prepare a suitable mobile phase, which could consist of a mixture
 of an aqueous buffer and an organic modifier like acetonitrile. The pH of the aqueous phase
 should be optimized to ensure good peak shape and retention of the basic Naspm molecule.
- Chromatographic Conditions:
 - Column: C18, e.g., 4.6 x 150 mm, 5 μm
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μL
 - Detection Wavelength: 224 nm or 280 nm (based on λmax)
 - Column Temperature: Ambient or controlled (e.g., 25°C)
 - Elution: Isocratic or gradient elution may be employed to achieve optimal separation. A
 gradient starting with a higher aqueous composition and increasing the organic
 component over time is often effective for separating a parent drug from more polar
 degradation products.
- Forced Degradation Study: To demonstrate the stability-indicating nature of the method, a forced degradation study would be performed. This involves subjecting Naspm solutions to stress conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60°C



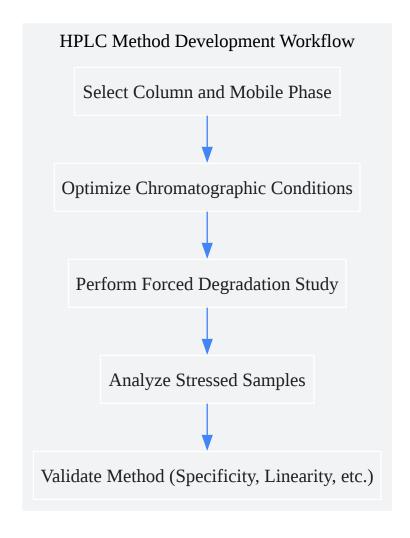
Base Hydrolysis: 0.1 M NaOH at 60°C

Oxidation: 3% H₂O₂ at room temperature

• Thermal Degradation: Dry heat at 80°C

Photodegradation: Exposure to UV light

 Analysis: Analyze the stressed samples by the developed HPLC method. The method is considered stability-indicating if the degradation products are well-resolved from the parent Naspm peak.



Click to download full resolution via product page

HPLC Method Development Workflow.



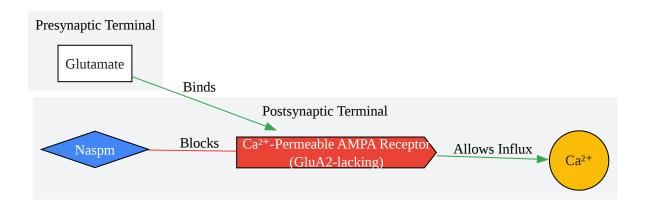
Mechanism of Action and Signaling Pathways

Naspm's primary mechanism of action is the selective blockade of calcium-permeable AMPA receptors. These receptors are typically heteromers that lack the GluA2 subunit.

AMPA Receptor Blockade

In the central nervous system, glutamate is the primary excitatory neurotransmitter. It binds to AMPA receptors, which are ion channels that mediate fast synaptic transmission. The subunit composition of AMPA receptors determines their ion permeability. Receptors containing the edited GluA2 subunit are impermeable to calcium ions, whereas those lacking this subunit allow for the influx of both sodium and calcium.

Naspm acts as a channel blocker, physically occluding the pore of GluA2-lacking AMPA receptors in a voltage- and use-dependent manner. This prevents the influx of calcium ions into the postsynaptic neuron.



Click to download full resolution via product page

Naspm blocks Ca²⁺-permeable AMPA receptors.

Downstream Signaling Consequences

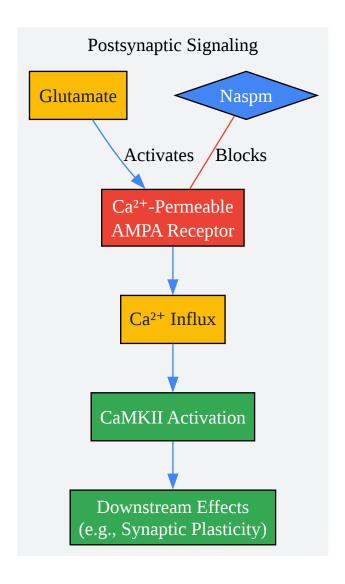
The blockade of calcium influx through AMPA receptors by Naspm has significant downstream consequences for intracellular signaling cascades. Calcium is a critical second messenger in neurons, and its influx through these receptors can trigger a variety of signaling pathways.



By preventing this calcium influx, Naspm can modulate a range of cellular processes, including:

- Activation of calcium/calmodulin-dependent protein kinase II (CaMKII)
- Activation of protein kinase C (PKC)
- Gene expression changes
- Synaptic plasticity (e.g., long-term potentiation and long-term depression)

The diagram below illustrates the interruption of a key signaling pathway by Naspm.



Click to download full resolution via product page



Naspm interrupts downstream Ca²⁺ signaling.

Conclusion

Naspm is an invaluable tool for neuroscientists and pharmacologists studying the roles of calcium-permeable AMPA receptors in health and disease. This guide has summarized the currently available information on its chemical properties and stability. While there are gaps in the publicly available data, particularly regarding some physicochemical constants and detailed stability studies, the information provided herein should serve as a useful starting point for researchers. It is recommended that users consult the manufacturer's specifications for lot-specific data and consider conducting their own stability assessments for long-term or sensitive applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. 1-Naphthylacetyl spermine trihydrochloride NASPM trihydrochloride [sigmaaldrich.com]
- 4. How Accurately Can We Predict the Melting Points of Drug-like Compounds? PMC [pmc.ncbi.nlm.nih.gov]
- 5. Understanding and Kinetic Modeling of Complex Degradation Pathways in the Solid Dosage Form: The Case of Saxagliptin PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Stability of Naspm]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662149#naspm-chemical-properties-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com